

Application Notes and Protocols: Industrial Uses of N-Methylmorpholine and Its Salts

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methylmorpholine hydrochloride

Cat. No.: B1320890

[Get Quote](#)

N-methylmorpholine (NMM) and its derivative, N-methylmorpholine N-oxide (NMMO), are versatile compounds with significant applications across various industries, including pharmaceuticals, polymers, textiles, and fine chemicals.[1] Their utility stems from NMM's properties as a tertiary amine base and catalyst, and NMMO's unique ability to act as a highly effective, recyclable solvent for cellulose.[2][3]

N-Methylmorpholine (NMM)

N-methylmorpholine (CAS No. 109-02-4) is a cyclic tertiary amine that functions primarily as a base catalyst, solvent, and chemical intermediate.[4][5] It is a colorless liquid with an ammonia-like odor, miscible with water and most organic solvents.[2]

1.1. Industrial Applications

- **Polyurethane Production:** One of the largest applications of NMM is as a blowing catalyst in the manufacturing of polyurethane foams.[2] It is particularly effective in polyester-based polyurethane systems, where it promotes the reaction between isocyanates and polyols to create both flexible and rigid foams.[2][4] Its balanced gelling and blowing activity results in a uniform cell structure, essential for products like furniture, automotive seating, and insulation. [2]
- **Pharmaceutical Synthesis:** In the pharmaceutical industry, high-purity NMM ($\geq 99.6\%$) serves as a versatile solvent, base, and reagent in the synthesis of Active Pharmaceutical Ingredients (APIs).[2] It acts as an acid scavenger, neutralizing acids like HCl generated

during chlorination steps, which improves reaction yields and product purity.[2] It is used in the synthesis of various drugs, including antibiotics like aminobenzylpenicillin, anesthetics, and muscle relaxants.[4][6]

- **Corrosion Inhibition:** NMM is utilized as a corrosion inhibitor in formulations for industrial cleaning agents, metalworking fluids, and in oilfield applications.[7][8] Its chemical structure allows it to form a protective layer on metal surfaces, preventing degradation, especially in acidic environments.[7]
- **Chemical Intermediate:** NMM is a crucial precursor for synthesizing other valuable chemicals.
 - It is oxidized to produce N-methylmorpholine N-oxide (NMMO), the key solvent in the Lyocell process.[2][5]
 - It serves as an intermediate in the production of agrochemicals such as herbicides, fungicides, and insecticides.[2][8]
 - It is used to synthesize surfactants, emulsifiers, and rubber accelerators.[8][9]
- **Solvent and Stabilizer:** NMM is an excellent solvent for various substances, including resins, dyes, and waxes.[2] It is also employed as a stabilizer for chlorinated hydrocarbons, preventing their degradation and extending their shelf life.[7]

1.2. Quantitative Data

The following tables summarize key quantitative data for N-methylmorpholine.

Table 1: Physical and Chemical Properties of N-Methylmorpholine

Property	Value	Reference
CAS Number	109-02-4	[2]
Molecular Formula	C ₅ H ₁₁ NO	[2]
Molar Mass	101.15 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Density	0.92 g/cm ³ at 20°C	[2]
Melting Point	-66°C	[2]
Boiling Point	115-116°C	[2]
Flash Point	~24°C	[2]
pKa (conjugate acid)	7.38	[10]

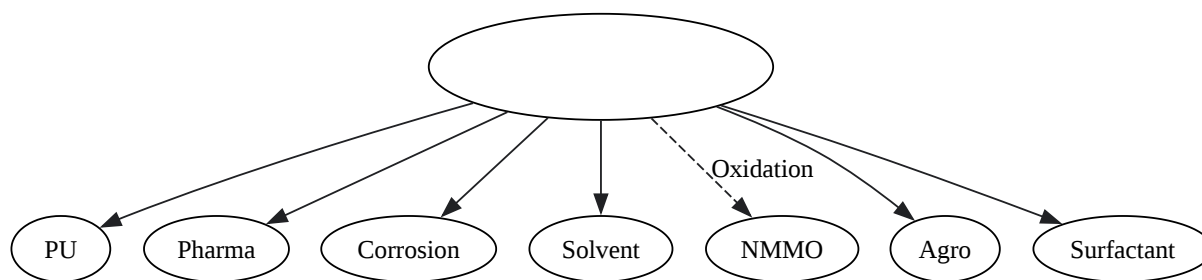
| Purity (Industrial) | ≥99% (GC) |[11] |

Table 2: Application-Specific Data for N-Methylmorpholine

Application	Parameter	Value	Reference
Polyurethane Foam	Catalyst Concentration	0.1 - 2.0%	[2]
Pharmaceuticals	Required Purity	≥99.6%	[2]
Synthesis	Morpholine Methylation Yield	Up to 95%	[1]

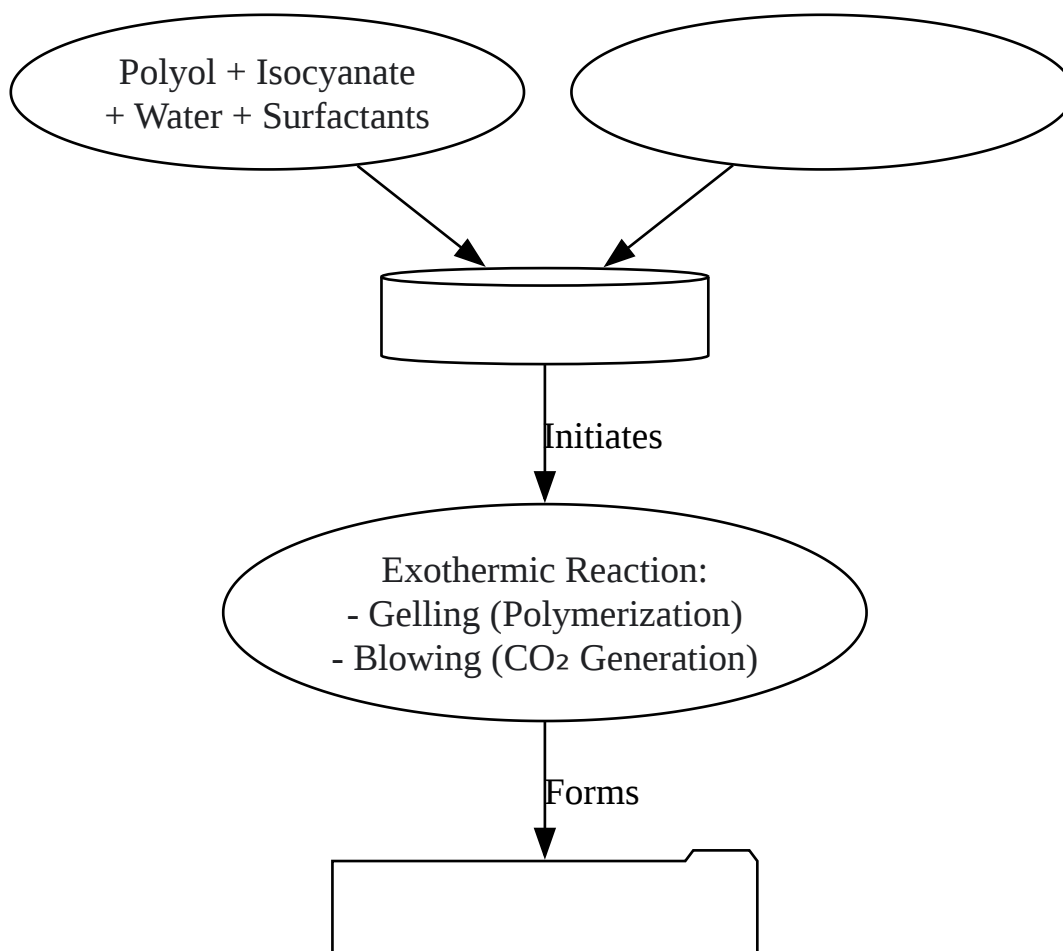
| Synthesis | Dichloroethyl Ether Method Yield| Approx. 94% |[1] |

1.3. Diagrams and Workflows



[Click to download full resolution via product page](#)

Fig. 1: Key Industrial Roles of N-Methylmorpholine



[Click to download full resolution via product page](#)

Fig. 2: NMM in Polyurethane Foam Production

1.4. Experimental Protocols

Protocol 1: Illustrative Synthesis of Polyester-Based Polyurethane Foam

- Objective: To demonstrate the catalytic activity of NMM in producing a flexible polyurethane foam.
- Materials:
 - Polyester polyol
 - Toluene diisocyanate (TDI)
 - Deionized water (blowing agent)
 - Silicone surfactant (cell stabilizer)
 - N-methylmorpholine (NMM) (blowing catalyst)
 - Stannous octoate (gelling catalyst)
 - Paper cup, wooden stirrer, fume hood, digital scale.
- Methodology:
 - In a fume hood, accurately weigh and combine the polyester polyol, deionized water, silicone surfactant, and NMM in a paper cup.
 - Stir the mixture vigorously for 30 seconds until a homogenous solution is formed.
 - Add the stannous octoate (gelling catalyst) to the mixture and stir for an additional 15 seconds.
 - Quickly add the pre-weighed toluene diisocyanate (TDI) to the mixture and stir rapidly for 5-10 seconds until the components are just mixed.
 - Immediately cease stirring and observe the reaction. Note the cream time (start of rise) and the tack-free time (when the surface is no longer sticky).

- Allow the foam to cure at room temperature for 24 hours before handling and analysis.
- Safety Note: This procedure involves hazardous materials (TDI) and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.[12]

N-Methylmorpholine N-Oxide (NMMO)

N-methylmorpholine N-oxide (CAS No. 7529-22-8), the N-oxide derivative of NMM, is a crystalline solid most commonly used in its monohydrate form.[3] Its primary industrial significance lies in its ability to dissolve cellulose directly, a property that underpins the environmentally friendly Lyocell process.[3][13]

2.1. Industrial Applications

- Lyocell Fiber Production: NMMO monohydrate is the exclusive solvent used in the commercial Lyocell process for producing regenerated cellulose fibers (e.g., Tencel™).[13] [14] It functions by breaking the strong intermolecular hydrogen bonding network in cellulose, allowing it to dissolve without chemical derivatization.[14] The cellulose is dissolved in an aqueous NMMO solution at elevated temperatures to form a viscous solution called "dope," which is then extruded and spun into fibers.[15][16]
- Green Chemistry: The Lyocell process is considered environmentally friendly largely because the NMMO solvent can be recovered at a very high rate (>99%), purified, and reused in a closed-loop system.[1][17] This minimizes chemical waste compared to older processes like the viscose method.[14]
- Organic Synthesis: In laboratory and fine chemical applications, NMMO serves as a co-oxidant.[13][18] It is often used with catalysts like osmium tetroxide (OsO₄) or tetrapropylammonium perruthenate (TPAP) for oxidation reactions, such as the conversion of primary alcohols to aldehydes.[18]

2.2. Quantitative Data

Table 3: Physical and Chemical Properties of NMMO

Property	Value	Reference
CAS Number	7529-22-8 (Anhydrous)	[3]
Molecular Formula	C ₅ H ₁₁ NO ₂	[3]
Molar Mass	117.15 g/mol (Anhydrous)	[3]
Appearance	Colorless crystalline solid	[3]
Melting Point	180-184°C (Anhydrous)	[3]
Melting Point	~70-80°C (Monohydrate)	[3]

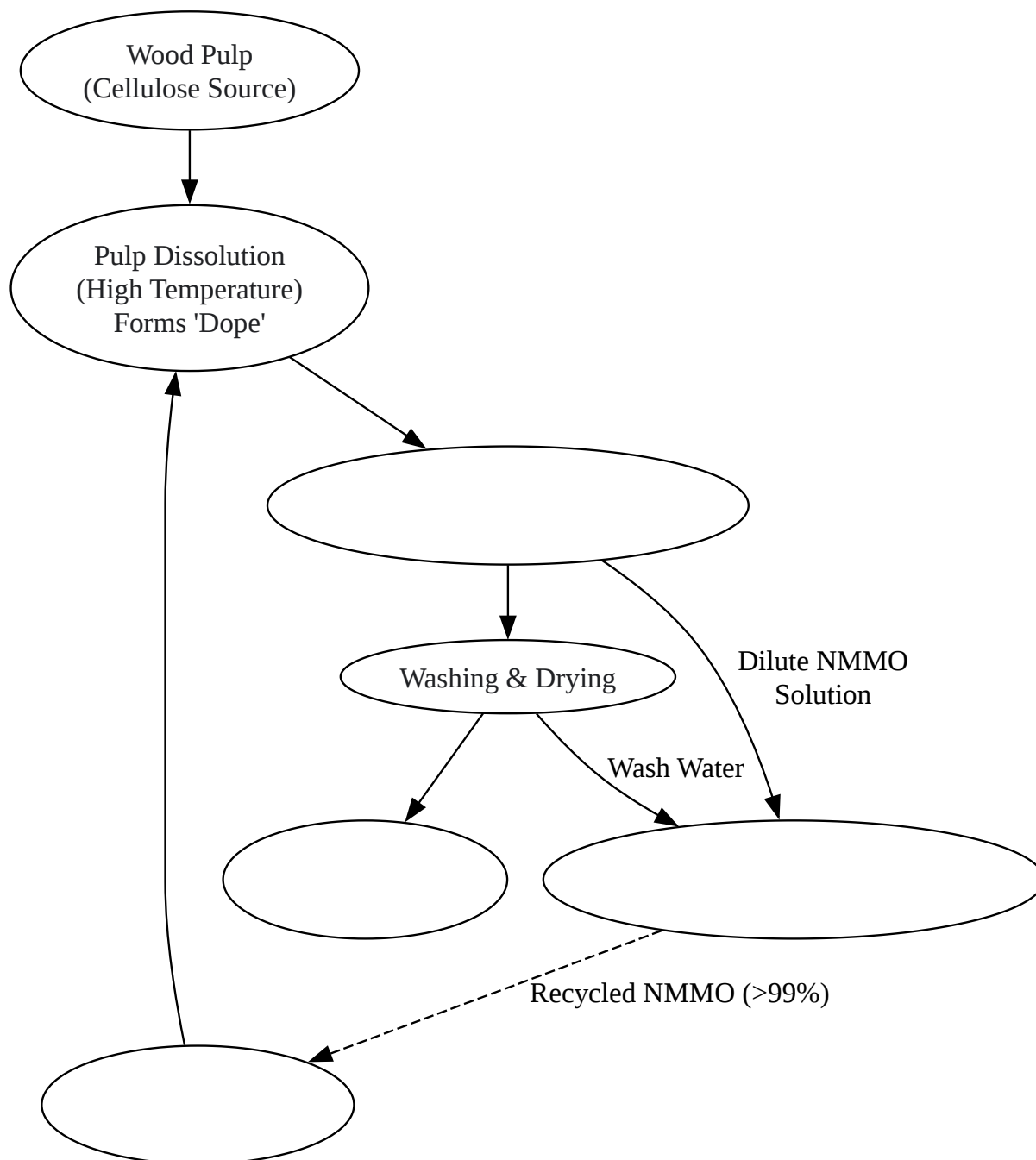
| Solubility | Highly soluble in water [\[3\]](#) |

Table 4: Application-Specific Data for NMMO in the Lyocell Process

Parameter	Value	Reference
Solvent Recovery Rate	>99%	[1]
Typical Dope Composition	76% NMMO, 11-14% Cellulose, 10-12% Water	[19]

| Dissolution Temperature | >80°C [\[16\]](#) |

2.3. Diagrams and Workflows



[Click to download full resolution via product page](#)

Fig. 3: Simplified Workflow of the Lyocell Process

2.4. Experimental Protocols

Protocol 2: Laboratory-Scale Dissolution of Cellulose in NMMO

- Objective: To prepare a spinnable cellulose solution ("dope") using NMMO monohydrate.
- Materials:
 - N-methylmorpholine N-oxide monohydrate (NMMO·H₂O)
 - Dissolving-grade wood pulp or microcrystalline cellulose
 - Propyl gallate (stabilizer, optional)
 - High-torque mechanical stirrer with a heating mantle
 - Reaction vessel (e.g., jacketed glass reactor)
 - Vacuum pump.
- Methodology:
 - Weigh the NMMO monohydrate into the reaction vessel and begin heating to approximately 85-90°C with gentle stirring to create a melt.
 - If using, add a small amount of propyl gallate (e.g., 0.1% w/w) to the molten NMMO to inhibit thermal degradation.[\[15\]](#)
 - Slowly add the dry cellulose pulp to the molten NMMO in small portions under continuous, high-torque stirring.
 - Once all cellulose is added, apply a vacuum to the vessel to remove excess water and entrapped air, which aids in dissolution.
 - Continue stirring at 90-110°C for 1-3 hours, or until a clear, homogenous, and highly viscous solution is obtained. The absence of visible fibers indicates complete dissolution.
 - The resulting "dope" is ready for subsequent processing, such as fiber spinning or film casting.

- Safety Note: NMMO is an oxidant and can react with combustible materials at high temperatures.[20] The process should be conducted with careful temperature control. Wear appropriate PPE, including thermal gloves and safety glasses.[21]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hnsincere.com [hnsincere.com]
- 2. aozunasia.com [aozunasia.com]
- 3. aozunasia.com [aozunasia.com]
- 4. N-Methyl morpholine Dealer and Distributor | N-Methyl morpholine Supplier | N-Methyl morpholine Stockist | N-Methyl morpholine Importers [multichemindia.com]
- 5. N-Methylmorpholine - Wikipedia [en.wikipedia.org]
- 6. nbinnno.com [nbinnno.com]
- 7. nbinnno.com [nbinnno.com]
- 8. atamankimya.com [atamankimya.com]
- 9. SYNOCAT® NMM - N-Methylmorpholine Polyurethane Catalyst [sinocurechem.com]
- 10. ataman-chemicals.com [ataman-chemicals.com]
- 11. amines.com [amines.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. atamankimya.com [atamankimya.com]
- 14. N-Methylmorpholine N-oxide - Wikipedia [en.wikipedia.org]
- 15. srs.fs.usda.gov [srs.fs.usda.gov]
- 16. atamankimya.com [atamankimya.com]
- 17. US20110226427A1 - Method of Recovering Aqueous N-methylmorpholine-N-Oxide Solution Used in Production of Lyocell Fiber - Google Patents [patents.google.com]
- 18. The Versatile Solvent: 4-Methylmorpholine N-oxide_Chemicalbook [chemicalbook.com]

- 19. mdpi.com [mdpi.com]
- 20. echemi.com [echemi.com]
- 21. aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com [aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Industrial Uses of N-Methylmorpholine and Its Salts]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320890#industrial-applications-of-n-methylmorpholine-and-its-salts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com